

Thermodynamic Properties of Tripotassium Phosphate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tripotassium phosphate*

Cat. No.: *B147822*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **tripotassium phosphate** (K_3PO_4). The information is intended to support research, development, and application activities where this inorganic salt's behavior under varying thermal conditions is critical. Data is presented in structured tables for clarity and comparative analysis. Furthermore, detailed experimental protocols, based on established methodologies for inorganic salts, are provided to guide laboratory investigations.

Core Thermodynamic Data

The thermodynamic properties of anhydrous **tripotassium phosphate** are fundamental to understanding its stability, reactivity, and solubility. These values are essential for modeling its behavior in various systems, including its potential use in drug formulations as a buffering agent or excipient.

Property	Value	Units	Notes
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-1988 to -2005	kJ/mol	For the solid state at 298.15 K. [1] [2]
Standard Molar Entropy (S°)	212	J/(mol·K)	For the solid state at 298.15 K. [2]
Gibbs Free Energy of Formation (ΔG_f°)	-1875	kJ/mol	For the anhydrous compound. [1]
Molar Heat Capacity at Constant Pressure (C_p)	165	J/(mol·K)	At 298.15 K for the solid state. [2]
Specific Heat Capacity	1.21	J/(g·K)	At 25 °C. [1]
Melting Point	1340 - 1380	°C	For the anhydrous form. [1] [2] [3]
Density	2.564	g/cm ³	At 17 °C. [1] [2] [3]

Solubility in Water

The solubility of **tripotassium phosphate** is a critical parameter, particularly in aqueous systems relevant to pharmaceutical and biotechnological applications. Its high solubility and the basic nature of its solutions are key characteristics. A 1% aqueous solution of **tripotassium phosphate** has a pH of approximately 11.5 to 11.8.[\[4\]](#)[\[5\]](#)

Temperature (°C)	Solubility (g/100 mL of water)
0	79.4[2]
10	88.1[2]
20	90 - 98.5[1][2][3]
25	105.9[2]
30	113.1[2]
40	135.3[2]
60	178.5[2]

Experimental Protocols

While specific, detailed experimental protocols for determining the thermodynamic properties of **tripotassium phosphate** are not readily available in the literature, the following are generalized methodologies based on standard practices for inorganic salts.

Determination of Enthalpy of Solution by Calorimetry

This protocol outlines the use of a simple solution calorimeter to determine the enthalpy of solution.

Objective: To measure the heat absorbed or released when **tripotassium phosphate** dissolves in water.

Materials:

- Coffee-cup calorimeter (two nested polystyrene cups with a lid)
- Thermometer or digital temperature probe (accurate to ± 0.1 °C)
- Magnetic stirrer and stir bar
- Analytical balance
- Deionized water

- Anhydrous **tripotassium phosphate**

Procedure:

- Assemble the coffee-cup calorimeter.
- Accurately measure 100.0 mL of deionized water and transfer it to the calorimeter.
- Place the lid on the calorimeter and insert the thermometer or temperature probe.
- Begin stirring the water and record the temperature at regular intervals (e.g., every 30 seconds) until a stable baseline temperature is established.
- Accurately weigh a sample of anhydrous **tripotassium phosphate** (e.g., 5.00 g).
- Add the **tripotassium phosphate** to the water in the calorimeter, replace the lid, and continue stirring.
- Record the temperature at regular intervals until a new stable temperature is reached or the temperature begins to return to the baseline.
- Plot temperature versus time to determine the change in temperature (ΔT).
- Calculate the heat absorbed by the solution (q_{soln}) using the formula: $q_{\text{soln}} = m_{\text{soln}} \times c_{\text{soln}} \times \Delta T$ where m_{soln} is the total mass of the solution and c_{soln} is the specific heat capacity of the solution (can be approximated as that of water, $4.184 \text{ J/g}\cdot^\circ\text{C}$).
- The enthalpy of solution (ΔH_{soln}) per mole of salt is then calculated, assuming the heat absorbed by the calorimeter is negligible.

Measurement of Heat Capacity by Differential Scanning Calorimetry (DSC)

DSC is a powerful technique for determining the heat capacity of materials.

Objective: To measure the heat capacity of solid **tripotassium phosphate** as a function of temperature.

Materials:

- Differential Scanning Calorimeter (DSC)
- Hermetic aluminum pans and lids
- Anhydrous **tripotassium phosphate** powder
- Reference material with a known heat capacity (e.g., sapphire)

Procedure:

- Calibrate the DSC instrument according to the manufacturer's instructions.
- Accurately weigh a small sample of anhydrous **tripotassium phosphate** (typically 5-10 mg) into a DSC pan and hermetically seal it.
- Prepare an empty, sealed pan as a reference.
- Place the sample pan and the reference pan into the DSC cell.
- Run a temperature program that includes a baseline segment, a heating segment at a constant rate (e.g., 10 °C/min) over the desired temperature range, and a final isothermal segment.
- Perform a run with the reference material (e.g., sapphire) under the same conditions.
- Perform a run with an empty pan (baseline).
- The heat capacity of the sample is calculated from the difference in heat flow between the sample, the reference, and the baseline runs.

Determination of Solubility by the Shake-Flask Method

This is a standard method for determining the equilibrium solubility of a compound.

Objective: To determine the solubility of **tripotassium phosphate** in water at a specific temperature.

Materials:

- Constant temperature water bath or incubator
- Screw-capped vials or flasks
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- Analytical method for quantifying phosphate concentration (e.g., ion chromatography, spectrophotometry)
- Deionized water
- Anhydrous **tripotassium phosphate**

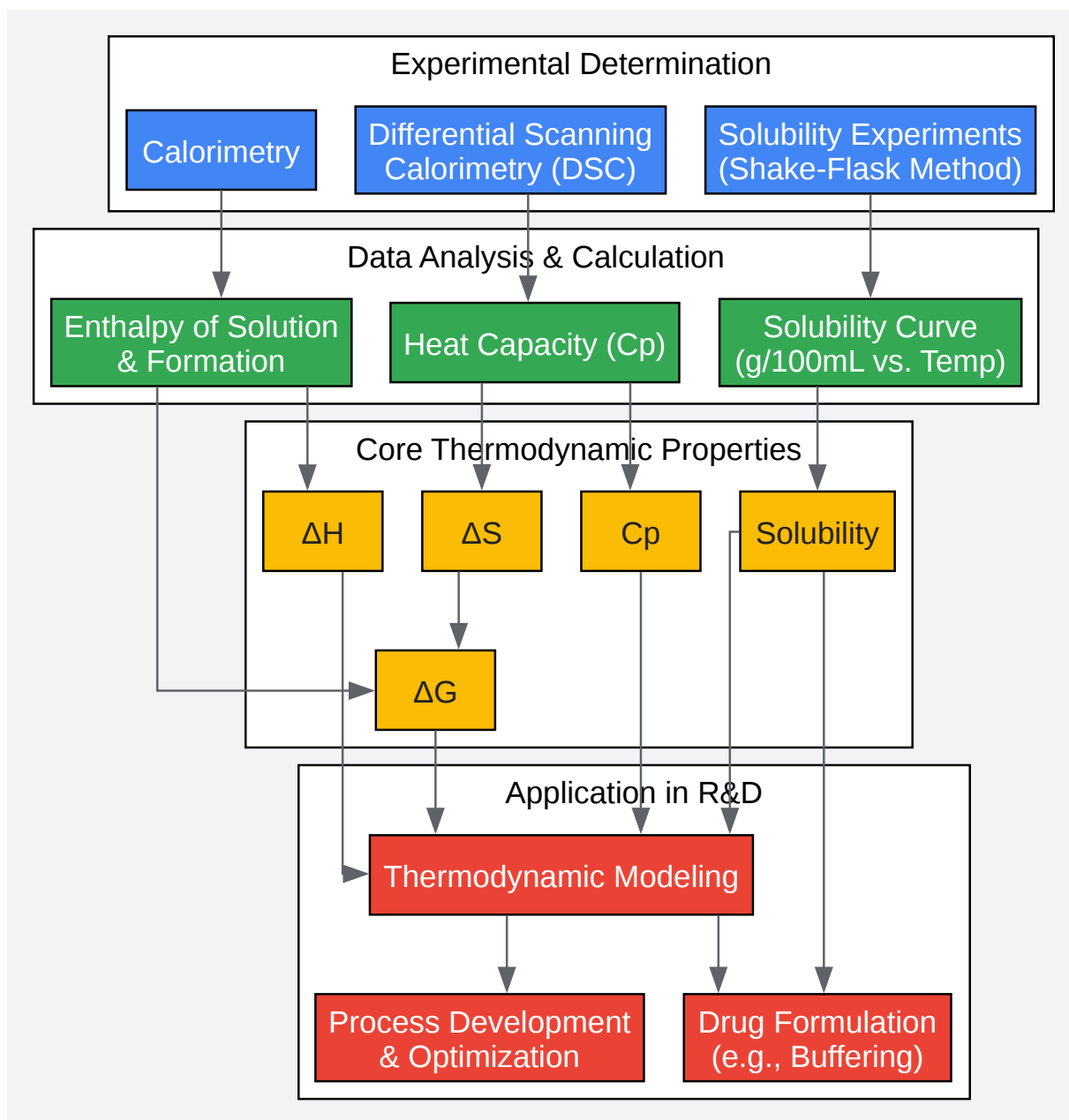
Procedure:

- Add an excess amount of anhydrous **tripotassium phosphate** to a series of vials.
- Add a known volume of deionized water to each vial.
- Securely cap the vials and place them in a constant temperature bath set to the desired temperature.
- Agitate the vials (e.g., using a shaker) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the vials to stand undisturbed in the temperature bath for a sufficient time for the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant, ensuring no solid particles are included. It is crucial to filter the sample immediately using a filter pre-equilibrated at the experimental temperature.
- Accurately dilute the filtered sample to a concentration within the analytical range of the chosen quantification method.

- Determine the concentration of phosphate in the diluted sample.
- Calculate the original concentration in the saturated solution to determine the solubility at that temperature.

Logical Workflow for Thermodynamic Property Determination

The following diagram illustrates the logical workflow from experimental determination to the application of thermodynamic data for **tripotassium phosphate**.



[Click to download full resolution via product page](#)

Workflow for Thermodynamic Property Determination and Application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. webqc.org [webqc.org]
- 2. potassium phosphate [chemister.ru]
- 3. Buy Tripotassium Phosphate at Best Price, Product Details, Chemical Names & Specifications [parichemicals.com]
- 4. echemi.com [echemi.com]
- 5. Tripotassium phosphate - Wikiwand [wikiwand.com]
- To cite this document: BenchChem. [Thermodynamic Properties of Tripotassium Phosphate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147822#thermodynamic-properties-of-tripotassium-phosphate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com